

# An In-depth Technical Guide to the Physicochemical Properties of Octyl Isononanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octyl isononanoate

Cat. No.: B12647603

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Octyl isononanoate**, a branched-chain ester, is a versatile ingredient with significant applications in the pharmaceutical and cosmetic industries. Its unique physicochemical properties make it an excellent emollient, texture enhancer, and solvent. This technical guide provides a comprehensive overview of the core physicochemical properties of **octyl isononanoate**, detailed experimental methodologies for their determination, and a discussion of its applications, particularly in drug delivery systems.

## Physicochemical Properties

The distinct molecular structure of **octyl isononanoate**, the ester of 2-ethylhexanol and isononanoic acid, imparts a unique set of physical and chemical characteristics.<sup>[1][2]</sup> These properties are crucial for its function in various formulations. A summary of its key physicochemical data is presented in the table below.

| Property                   | Value   | Reference(s) |
|----------------------------|---|--------------|
| Molecular Formula          | C <sub>17</sub> H <sub>34</sub> O <sub>2</sub>  | [3]          |
| Molecular Weight           | 266.45 g/mol  | [3]          |
| Appearance                 | Clear, colorless liquid   | [3]          |
| Odor                       | Mild, characteristic ester odor   | [3]          |
| Density                    | ~0.86 – 0.88 g/cm <sup>3</sup>  | [3]          |
| Boiling Point              | ~294 °C   | [3]          |
| Melting Point              | ~ -20 °C  | [3]          |
| Viscosity (at 25°C)        | 4.3 cP  | [1]          |
| Refractive Index (at 25°C) | 1.434   | [1]          |
| Flash Point                | 127 °C  | [1]          |
| Solubility                 | Insoluble in water; Soluble in oils, alcohols, isopropyl alcohol, mineral oil, and vegetable oil. | [1][3]       |

## Experimental Protocols

The determination of the physicochemical properties of esters like **octyl isononanoate** involves a range of standard analytical techniques. Below are detailed methodologies for key experiments.

### Determination of Density

The density of a liquid ester can be determined using a pycnometer or a digital density meter.

Method using a Pycnometer:

- Clean and dry a pycnometer of a known volume.
- Weigh the empty pycnometer.

- Fill the pycnometer with the **octyl isononanoate** sample, ensuring no air bubbles are present.
- Place the pycnometer in a constant temperature bath (e.g., 25°C) until it reaches thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark.
- Weigh the filled pycnometer.
- Calculate the density by dividing the mass of the sample by the known volume of the pycnometer.

## Determination of Viscosity

The viscosity of **octyl isononanoate** can be measured using a viscometer, such as a Brookfield viscometer or a capillary viscometer.

Method using a Brookfield Viscometer:

- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Calibrate the viscometer using a standard fluid of known viscosity.
- Pour the **octyl isononanoate** sample into a suitable container.
- Immerse the spindle into the sample up to the marked level.
- Allow the sample to reach the desired temperature (e.g., 25°C).
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity reading from the instrument's display.

## Determination of Refractive Index

A refractometer, such as an Abbe refractometer, is used to measure the refractive index of liquids.

Method using an Abbe Refractometer:

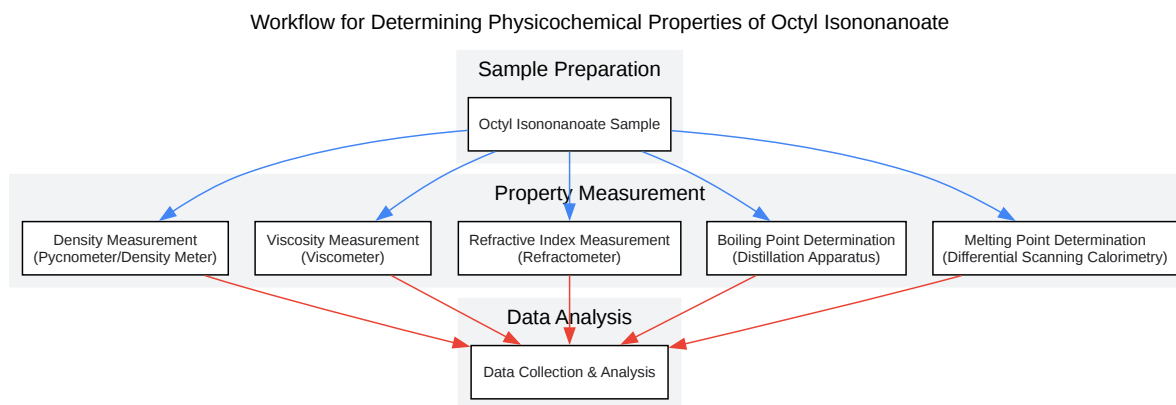
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Apply a few drops of the **octyl isononanoate** sample onto the prism surface.
- Close the prism and allow the sample to spread evenly.
- Adjust the light source and focus the eyepiece to observe the borderline between the light and dark fields.
- Align the borderline with the crosshairs in the eyepiece.
- Read the refractive index value from the scale.

## Applications in Drug Development

**Octyl isononanoate**'s properties as a lightweight, non-greasy emollient make it a valuable excipient in topical and transdermal drug delivery systems.[3] Its ability to solubilize active pharmaceutical ingredients (APIs) enhances formulation stability and improves the aesthetic feel of creams, lotions, and ointments.[3] The branched nature of its structure contributes to a low viscosity and low freezing point, which can reduce the tackiness of other oils in a formulation.[1][2]

## Visualizations

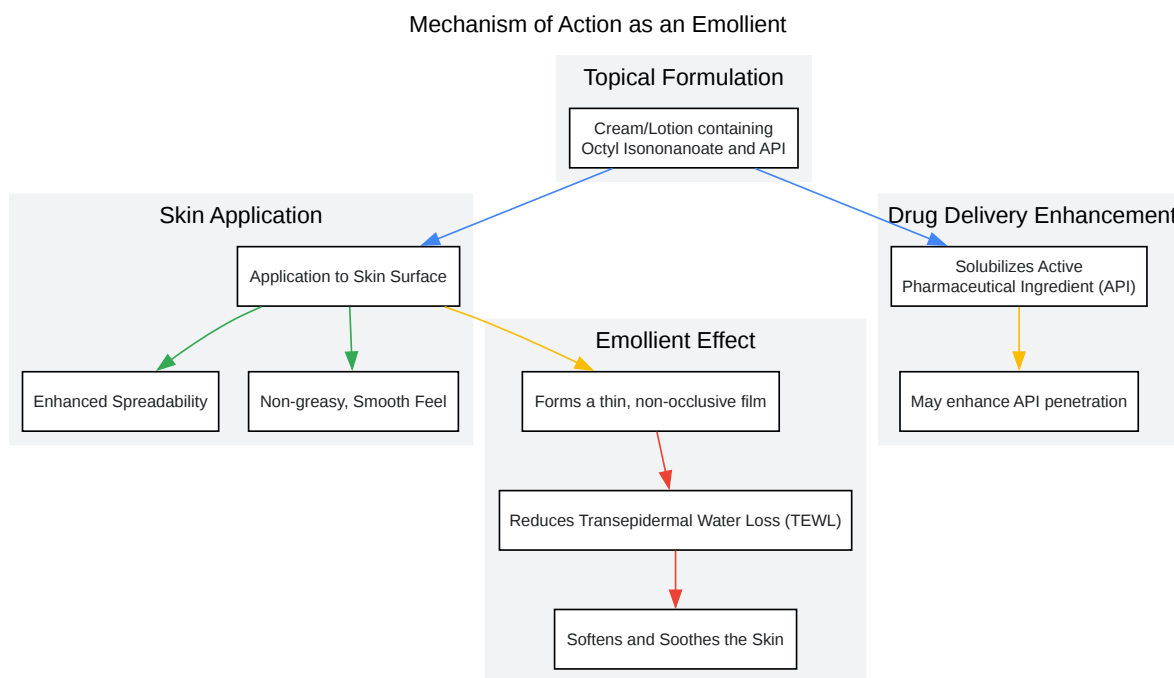
### Experimental Workflow for Physicochemical Property Determination



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining key physicochemical properties.

## Role of Octyl Isononanoate as an Emollient in Topical Formulations



[Click to download full resolution via product page](#)

Caption: Role of **octyl isononanoate** as an emollient and formulation enhancer.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. HallStar® Octyl Isononanoate | Hallstar BPC [[hallstarbeauty.com](http://hallstarbeauty.com)]

- 2. [ulprospector.com](https://ulprospector.com) [[ulprospector.com](https://ulprospector.com)]
- 3. [rawsource.com](https://rawsource.com) [[rawsource.com](https://rawsource.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Octyl Isononanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12647603#physicochemical-properties-of-octyl-isononanoate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)